

Application Note: Bioconjugation Techniques Using Oxolane-3-Sulfonyl Fluoride

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Compound of Interest

Compound Name: Oxolane-3-sulfonyl fluoride

CAS No.: 2137735-38-5

Cat. No.: B2784403

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Introduction & Mechanistic Basis[1][2]

The SuFEx Advantage

Oxolane-3-sulfonyl fluoride (Ox-3-SF) operates via Sulfur-Fluoride Exchange (SuFEx), a "click" chemistry modality championed by K. Barry Sharpless. Unlike sulfonyl chlorides, which are prone to rapid hydrolysis, sulfonyl fluorides are thermodynamically stable in aqueous buffer yet highly reactive toward specific nucleophiles (Tyrosine phenols, Lysine amines, Serine hydroxyls) under defined conditions or within protein binding pockets.

Why Oxolane-3-Sulfonyl Fluoride?

While aryl sulfonyl fluorides are common, they often suffer from poor water solubility, necessitating high DMSO concentrations that can denature proteins. Ox-3-SF incorporates a polar tetrahydrofuran (oxolane) ring, offering:

- **Enhanced Water Solubility:** Reduces the requirement for organic co-solvents (compatible with <5% DMSO).

- **Aliphatic Stability:** Resists non-specific reduction and metabolic cleavage better than some aryl counterparts.
- **Tunable Reactivity:** The secondary aliphatic sulfonyl center provides "Goldilocks" reactivity—stable in free solution but reactive when brought into proximity of a nucleophile in a protein pocket (proximity-induced reactivity).

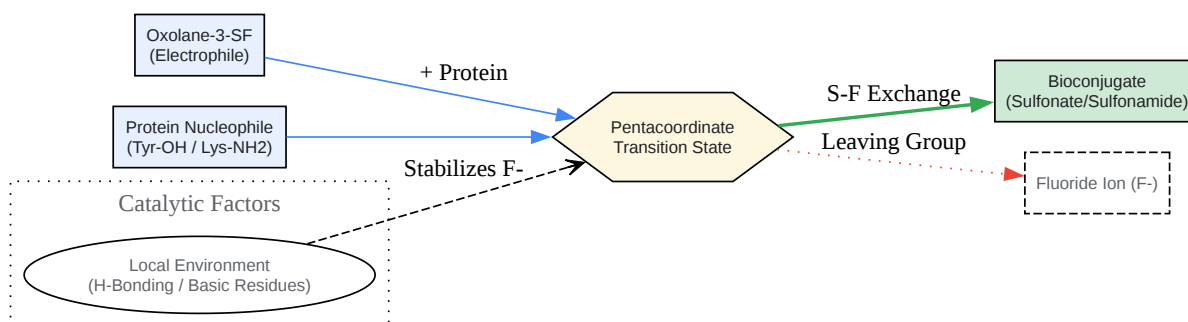
Reaction Mechanism

The reaction proceeds via a nucleophilic substitution at the hexavalent sulfur center (

-like at S(VI)). The fluoride ion acts as a unique leaving group, requiring significant stabilization (often by H-bonding in the transition state) to depart.

Primary Targets:

- Tyrosine (Tyr-OH): Preferred under slightly basic conditions (pH > 8.0) or SuFEx catalysis.
- Lysine (Lys-NH₂): Reacts to form stable sulfonamides.
- Proximal Histidine: Can act as a general base catalyst.



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Caption: Mechanism of SuFEx-mediated protein conjugation. The reaction is accelerated by the local protein environment which stabilizes the departing fluoride ion.

Chemical Properties & Handling[3]

Property	Specification
Chemical Name	Tetrahydrofuran-3-sulfonyl fluoride
CAS Number	2137735-38-5
Molecular Weight	~154.16 g/mol
Physical State	Colorless oil or low-melting solid
Solubility	Soluble in Water (moderate), DMSO, DMF, Acetonitrile
Stability	Stable at pH 4–8 for >24h; Hydrolyzes slowly at pH >9
Storage	-20°C, desiccated.[1] Avoid repeated freeze-thaw cycles.

Experimental Protocols

Protocol A: General Non-Specific Protein Labeling (Lysine/Tyrosine)

Use this protocol for global surface modification or when screening for reactive residues.

Materials:

- Target Protein (1–5 mg/mL in PBS, pH 7.4)
- Ox-3-SF Stock (100 mM in dry DMSO)
- Conjugation Buffer: 50 mM HEPES or Phosphate, pH 8.0 (Avoid Tris or primary amine buffers if possible, though SuFEx is selective enough that Tris is often tolerated; HEPES is safer).
- Desalting Column (e.g., Zeba Spin, 7K MWCO)

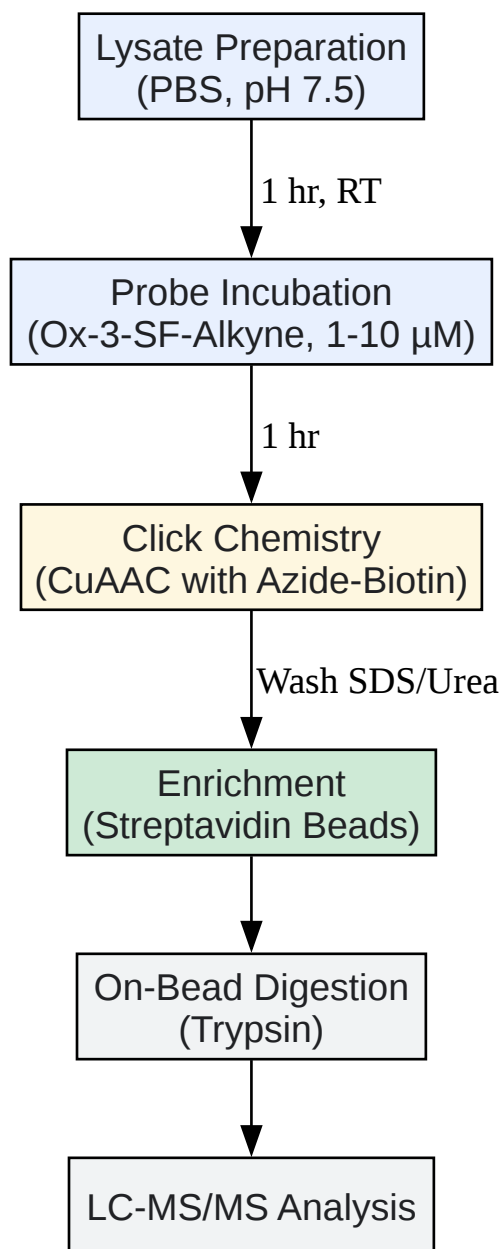
Procedure:

- Buffer Exchange: Ensure protein is in Conjugation Buffer (pH 8.0).
- Reagent Addition: Add Ox-3-SF stock to the protein solution.
 - Stoichiometry: Use 10–50 molar excess for global labeling. Use 1–5 molar excess for active-site directed labeling.
 - Solvent: Keep final DMSO concentration < 5% (v/v).
- Incubation: Incubate at 25°C for 2–4 hours or 4°C overnight.
 - Note: Aliphatic sulfonyl fluorides react slower than acid chlorides. Extended time may be required.
- Quenching (Optional): Add 50 mM Tris-HCl (pH 8.0) and incubate for 15 mins to quench unreacted fluoride (if amine labeling is the goal).
- Purification: Remove excess reagent using a desalting column or dialysis against PBS.

Protocol B: Activity-Based Protein Profiling (ABPP)

Use this protocol if Ox-3-SF is conjugated to a reporter (e.g., Biotin or Fluorophore) to detect reactive pockets.

Workflow Diagram:



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Caption: ABPP workflow for identifying proteins with reactive pockets targeted by Oxolane-3-SF probes.

Procedure:

- Lysate Prep: Dilute proteome to 1 mg/mL in PBS.

- Probe Labeling: Add Ox-3-SF probe (e.g., functionalized with an alkyne handle) at 1–10 μM final concentration.
- Incubation: 1 hour at Room Temperature.
- Click Reaction: Perform CuAAC (Copper-catalyzed Azide-Alkyne Cycloaddition) with Azide-Biotin (Tag).^[2]
 - Reagents: 100 μM Azide-Tag, 1 mM TCEP, 100 μM TBTA ligand, 1 mM CuSO_4 .
- Analysis: SDS-PAGE (Western Blot) or Streptavidin enrichment for Mass Spectrometry.

Data Analysis & Validation

Mass Spectrometry (Intact Protein)

Successful conjugation is verified by observing a mass shift. Unlike other reagents, the fluoride is the only leaving group.

Modification Type	Formula Added	Mass Shift (Da)
Oxolane-3-sulfonyl		+135.03
Loss of Fluoride		(Net accounted for above)

Calculation:

(Note: Exact mass depends on the precise isotope calculation of the oxolane ring fragment).

Troubleshooting Guide

Observation	Probable Cause	Corrective Action
No Labeling Observed	pH too low; Reagent inactive.	Increase pH to 8.5. Verify reagent integrity by NMR (F-NMR should show signal at +50-60 ppm vs sulfonyl chloride).
Precipitation	Protein unstable in DMSO.	Ox-3-SF is water soluble; dissolve stock in water/buffer immediately before use instead of DMSO.
Over-labeling	Non-specific Lysine reaction.	Reduce stoichiometry to 1:1 or 2:1. Reduce pH to 7.0 to favor Tyrosine/His over Lysine.

References

- Sharpless, K. B., et al. (2014).[3] "Sulfur(VI) Fluoride Exchange (SuFEx): Another Good Reaction for Click Chemistry." *Angewandte Chemie International Edition*. [Link](#)
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